

Essential Safety and Operational Guide for Handling Vilanterol Trifenatate

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Compound of Interest

Compound Name: Vilanterol Trifenatate

Cat. No.: B560188

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This document provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **Vilanterol Trifenatate**. It offers procedural guidance on personal protective equipment, operational plans, and disposal methods to ensure laboratory safety and proper chemical handling.

Hazard Identification and Personal Protective Equipment

Vilanterol Trifenatate is classified with several hazards that necessitate careful handling and the use of appropriate personal protective equipment (PPE). The primary hazards include acute oral toxicity, skin irritation, serious eye irritation, and potential respiratory irritation.[1] One safety data sheet also indicates that it may cause damage to organs through single exposure and is toxic to aquatic life with long-lasting effects.[2]

To mitigate these risks, the following PPE and engineering controls are mandatory.

Hazard Summary	Precautionary Statements & Recommended PPE
Acute Oral Toxicity	H302: Harmful if swallowed.[1] P270: Do not eat, drink or smoke when using this product.[1] [2] P330: Rinse mouth.[1]
Skin Corrosion/Irritation	H315: Causes skin irritation.[1] P280: Wear protective gloves/protective clothing.[1] P302+P352: IF ON SKIN: Wash with plenty of soap and water.[1]
Serious Eye Damage/Irritation	H319: Causes serious eye irritation.[1] P280: Wear eye protection/face protection.[1] P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]
Respiratory Tract Irritation	H335: May cause respiratory irritation.[1] P261: Avoid breathing dust/fume/gas/mist/vapours/spray.[1] P271: Use only outdoors or in a well-ventilated area.[1] P304+P340: IF INHALED: Remove victim to fresh air and keep at rest in a position comfortable for breathing.[1]
Specific Target Organ Toxicity	H370: Causes damage to organs.[2] P260: Do not breathe dust/fume/gas/mist/vapours/spray. [2]

Engineering Controls:

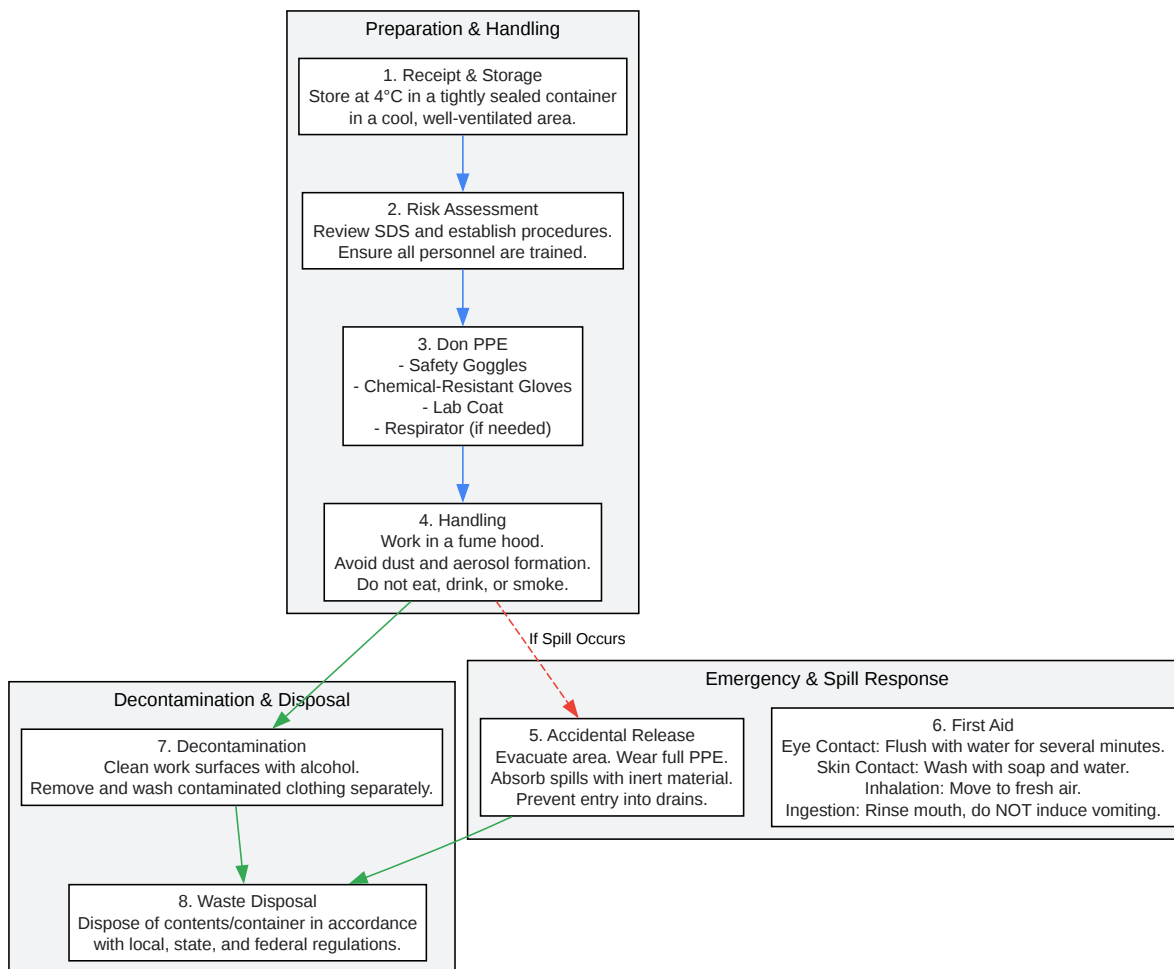
- Work should be conducted in a well-ventilated area.[1][2]
- Use of a chemical fume hood is recommended, especially where dust or aerosols may be generated.[3][4]
- Ensure a safety shower and eye wash station are readily accessible.[1][3]

Recommended Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields.[\[1\]](#)[\[2\]](#)
- Hand Protection: Use chemical-resistant protective gloves. Gloves must be inspected prior to use.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Skin and Body Protection: Wear impervious clothing or a lab coat to prevent skin contact.[\[1\]](#)[\[2\]](#)
- Respiratory Protection: If ventilation is inadequate or exposure limits are exceeded, use a suitable respirator.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Operational and Disposal Workflow

The following diagram outlines the standard operating procedure for handling **Vilanterol Trifenatate** from receipt to disposal, ensuring safety at each step.



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Vilanterol Trifenatate Handling Workflow

Procedural Guidance

Pre-Handling and Storage

- Receipt: Upon receipt, inspect the container for any damage.
- Storage: Keep the container tightly sealed in a cool, dry, and well-ventilated area.^[1] The recommended storage temperature is 4°C.^[1] Keep away from direct sunlight and sources of ignition.^[1]

Safe Handling Protocols

- Ventilation: Always handle **Vilanterol Trifenatate** in a well-ventilated area or within a chemical fume hood to avoid inhalation of dust or aerosols.^{[1][3]}
- Personal Hygiene: Wash hands thoroughly after handling the substance.^{[1][2]} Do not eat, drink, or smoke in the laboratory area where the chemical is being used.^{[1][2]}
- Avoiding Exposure: Avoid contact with skin and eyes and prevent the formation of dust.^{[1][2]}

Accidental Release Measures

- Personal Precautions: In the event of a spill, ensure adequate ventilation and wear full personal protective equipment, including respiratory protection.^{[1][5]} Evacuate non-essential personnel from the area.^{[1][6]}
- Environmental Precautions: Prevent the substance from entering drains or water courses.^{[1][6]}
- Containment and Cleaning: For spills, absorb the material with a liquid-binding agent like diatomite.^[1] Decontaminate surfaces by scrubbing with alcohol.^[1] Collect the spilled material and place it in a suitable, closed container for disposal.^{[2][5]}

First Aid Measures

- Inhalation: If inhaled, immediately move the person to fresh air. If breathing is difficult, provide respiratory support.^{[1][6]}

- Skin Contact: If the substance comes into contact with skin, wash thoroughly with plenty of soap and water.[1] Remove contaminated clothing.[1][6]
- Eye Contact: In case of eye contact, rinse cautiously with water for several minutes.[1] If present, remove contact lenses and continue flushing. Seek prompt medical attention.[1][6]
- Ingestion: If swallowed, wash out the mouth with water. Do not induce vomiting and seek immediate medical attention.[1][6]

Disposal Plan

- Chemical Disposal: Dispose of **Vilanterol Trifenatate** and any contaminated materials in accordance with all applicable country, federal, state, and local regulations.[1][6] This may involve removal to a licensed chemical destruction plant or controlled incineration.[2]
- Contaminated Packaging: Dispose of contaminated packaging in the same manner as the substance itself.[6]

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Address: 3281 E Guasti Rd

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